

An In-depth Technical Guide to Isopropyl Salicylate

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Compound of Interest

Compound Name: *Isopropyl salicylate*

Cat. No.: *B150150*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **isopropyl salicylate**, a benzoate ester with applications in the fragrance, cosmetic, and agrochemical industries. This document details its chemical identity, physicochemical properties, synthesis protocols, and spectroscopic data. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity and Properties

Isopropyl salicylate, with the IUPAC name propan-2-yl 2-hydroxybenzoate, is the ester formed from the condensation of salicylic acid and isopropyl alcohol.^[1] It is a transparent, colorless to very slightly yellow liquid.^[2] While sparingly soluble in water, it is soluble in organic solvents like ethyl alcohol and ether.^{[1][3]}

Physicochemical Properties

The key physicochemical properties of **isopropyl salicylate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	propan-2-yl 2-hydroxybenzoate	[3][4]
CAS Number	607-85-2	[3]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[3]
Molar Mass	180.203 g·mol ⁻¹	[3]
Appearance	Colorless to very slightly yellow liquid	[2]
Odor	Vegetal, green, herbal, with sweet, fruity, and floral notes	[3][5]
Density	1.09 g/cm ³	[3]
Boiling Point	238.0 °C (at 760 mmHg)	[1][3]
Flash Point	96.11 °C (205.00 °F)	[1][6]
Vapor Pressure	0.024 mmHg at 25 °C (estimated)	[1]
Solubility	Sparingly soluble in water; Soluble in alcohol and oils	[1][2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **isopropyl salicylate**. The following table summarizes key spectroscopic information.

Spectroscopic Data	Values and Descriptions	Reference
Mass Spectrometry (GC-MS)	Key mass-to-charge ratios (m/z) and relative intensities: 120 (99.99), 138 (31.66), 121 (28.97), 92 (24.33), 180 (12.79)	[4]
¹ H NMR Spectroscopy	The hydroxyl proton signal for salicylate esters is typically observed downfield. For propyl salicylate, the terminal methyl group protons are found at approximately 0.9 ppm, and the hydroxyl proton is observed around 10.9382 ppm.	[7]
Infrared (IR) Spectroscopy	Key stretches include a broad O-H stretch (around 3100-3000 cm ⁻¹), a methyl C-H stretch (around 2950 cm ⁻¹), a C=O stretch (around 1680 cm ⁻¹), and a C=C stretch of the aromatic ring (near 1600 cm ⁻¹).	[8]

Synthesis of Isopropyl Salicylate

Isopropyl salicylate is typically synthesized via the Fischer esterification of salicylic acid with isopropanol, using an acid catalyst.[9] Common catalysts include concentrated sulfuric acid, thionyl chloride, and various solid acids.[10]

Experimental Protocol: Fischer Esterification

This protocol details a laboratory-scale synthesis of **isopropyl salicylate**.

Materials:

- Salicylic acid (0.1 moles, 13.80 g)
- Isopropyl alcohol (0.371 moles, 28.40 mL)
- Concentrated sulfuric acid (5 mL)
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers
- Heating mantle
- Ice bath

Procedure:

- In a round-bottom flask, combine salicylic acid and isopropyl alcohol.
- Cool the mixture in an ice water bath.
- Slowly add concentrated sulfuric acid to the cooled and stirred mixture.
- Set up the apparatus for reflux and heat the mixture for 1.5 to 4 hours.^[2] The appearance of the characteristic odor of **isopropyl salicylate** indicates the progress of the reaction.
- After reflux, allow the mixture to cool to room temperature. Unreacted salicylic acid may precipitate out and can be removed by filtration.
- Transfer the cooled reaction mixture to a separatory funnel.

- Carefully add a saturated solution of sodium bicarbonate to neutralize the acidic components. Carbon dioxide gas will be evolved, so vent the funnel frequently.
- An oily layer of **isopropyl salicylate** will separate from the aqueous layer.
- Separate the organic layer and wash it again with the sodium bicarbonate solution, followed by a wash with brine (saturated sodium chloride solution).[\[11\]](#)
- Dry the organic layer over anhydrous sodium sulfate.
- The crude **isopropyl salicylate** can be purified by distillation.

Applications and Biological Relevance

Isopropyl salicylate is primarily utilized in the following areas:

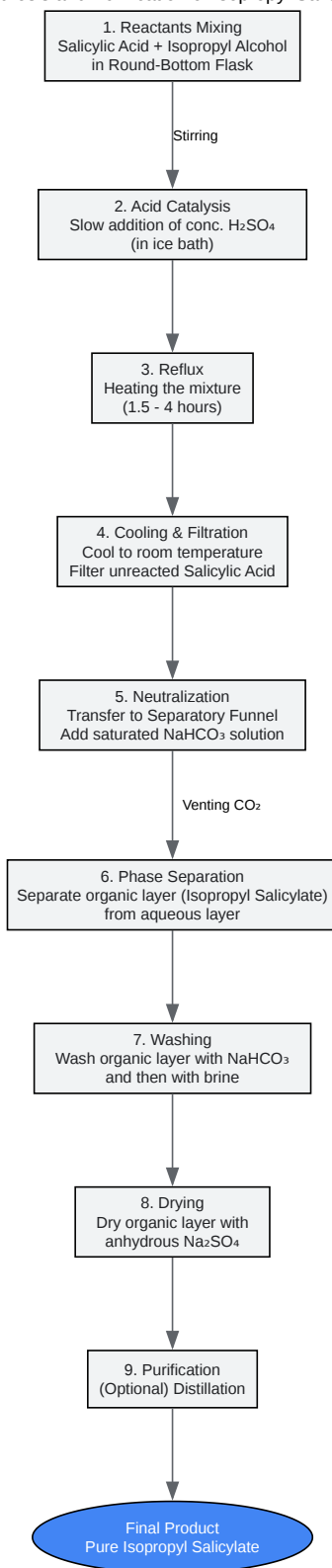
- **Fragrance and Cosmetics:** Due to its pleasant vegetal and floral scent, it is a component in perfumes, lotions, and other personal care products.[\[6\]](#)
- **Agrochemicals:** It serves as an important intermediate in the synthesis of pesticides such as isocarbophos and isofenphos-methyl.[\[10\]](#)

Currently, there is no significant body of research indicating a direct role for **isopropyl salicylate** in specific signaling pathways relevant to drug development in the same manner as its parent compound, salicylic acid. Its biological effects are not as extensively studied for therapeutic purposes.

Visualized Workflow

The following diagram illustrates the synthesis and purification workflow for **isopropyl salicylate** as described in the experimental protocol.

Synthesis and Purification of Isopropyl Salicylate

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis and purification of **isopropyl salicylate**.

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